

Tinofedrine Hydrochloride: Chemical Structure & Properties Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Tinofedrine

CAS No.: 66788-41-8

Cat. No.: B1229409

[Get Quote](#)

Introduction & Therapeutic Profile

Tinofedrine Hydrochloride (Developmental Code: D-8955) is a cerebral vasodilator and nootropic agent belonging to the sympathomimetic amine class. Structurally derived from the norephedrine backbone, it is distinguished by a bulky N-substituent containing two thiophene rings. This lipophilic modification confers unique pharmacodynamic properties, specifically enhancing cerebral and peripheral blood flow with positive inotropic effects, while maintaining a lower chronotropic impact compared to classical beta-agonists.

Primary Indication: Cerebrovascular insufficiency, senile dementia (historical). CAS Number: 50776-39-1 (HCl salt); 36702-83-7 (Free base). IUPAC Name: (1R,2S)-2-[[3,3-di(thiophen-3-yl)prop-2-enyl]amino]-1-phenylpropan-1-ol hydrochloride.

Chemical Structure & Molecular Properties[1][2][3]

Tinofedrine is a chiral molecule containing two stereocenters. The biologically active eutomer possesses the (1R, 2S) configuration, analogous to the natural ephedrine/norephedrine scaffold.

Structural Data Table

Property	Data
Molecular Formula	C ₂₀ H ₂₂ ClNOS ₂
Molecular Weight	391.98 g/mol (HCl Salt); 355.52 g/mol (Free Base)
Stereochemistry	(1R, 2S) - Erythro configuration
Key Functional Groups	Secondary Amine, Secondary Alcohol, Thiophene (x2), Phenyl
Salt Form	Hydrochloride (1:1 stoichiometry)
Appearance	White to off-white crystalline powder

Structural Visualization (Graphviz)

The following diagram illustrates the connectivity of **Tinofedrine**, highlighting the norephedrine core and the dithienyl-allyl tail.

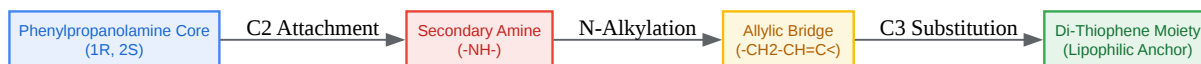


Figure 1: Structural connectivity of Tinofedrine HCl showing pharmacophore segmentation.

[Click to download full resolution via product page](#)

Physicochemical Properties[2][3][4][5][6][7]

Understanding the physicochemical behavior of **Tinofedrine** HCl is critical for formulation and analytical method development.[1]

Solubility & Lipophilicity

The presence of two thiophene rings and a phenyl group makes the free base highly lipophilic. The hydrochloride salt improves aqueous solubility but retains significant organic solubility.

- LogP (Predicted): ~4.5 – 5.2 (High lipophilicity due to dithienyl group).

- pKa (Predicted): ~9.2 (Secondary amine).
- Solubility Profile:
 - Water:[2][3] Soluble (as HCl salt).
 - Methanol/Ethanol:[4] Freely soluble.
 - Chloroform/DMSO: Soluble.[5]
 - Ether/Hexane: Insoluble (HCl salt).[5]

Stability

- Hydrolysis: The allylic amine linkage is generally stable, but the compound may degrade under strong oxidative stress (thiophene oxidation).
- Stereochemical Stability: The (1R, 2S) centers are stable under neutral conditions but may undergo racemization (via retro-aldol or aziridine intermediates) under extreme basic conditions or high heat.

Synthetic Route & Manufacturing

The synthesis of **Tinofedrine** typically involves the convergent coupling of the norephedrine chiral auxiliary with a lipophilic electrophile.

Key Synthetic Pathway

The most chemically consistent route involves N-alkylation of (1R,2S)-norephedrine.

- Preparation of Electrophile:
 - Reaction of 3-bromothiophene with magnesium (Grignard) followed by reaction with ethyl acrylate or similar electrophile to generate 3,3-di(thiophen-3-yl)acrylic acid derivatives.
 - Reduction and halogenation yield 3,3-di(thiophen-3-yl)allyl bromide.
- Coupling (N-Alkylation):

- (1R,2S)-Norephedrine is reacted with 3,3-di(thiophen-3-yl)allyl bromide in the presence of a base (e.g., K_2CO_3) in a polar aprotic solvent (DMF or Acetonitrile).
- Salt Formation:
 - The free base is treated with ethanolic HCl to precipitate **Tinofedrine** Hydrochloride.

Synthesis Diagram[6][10]

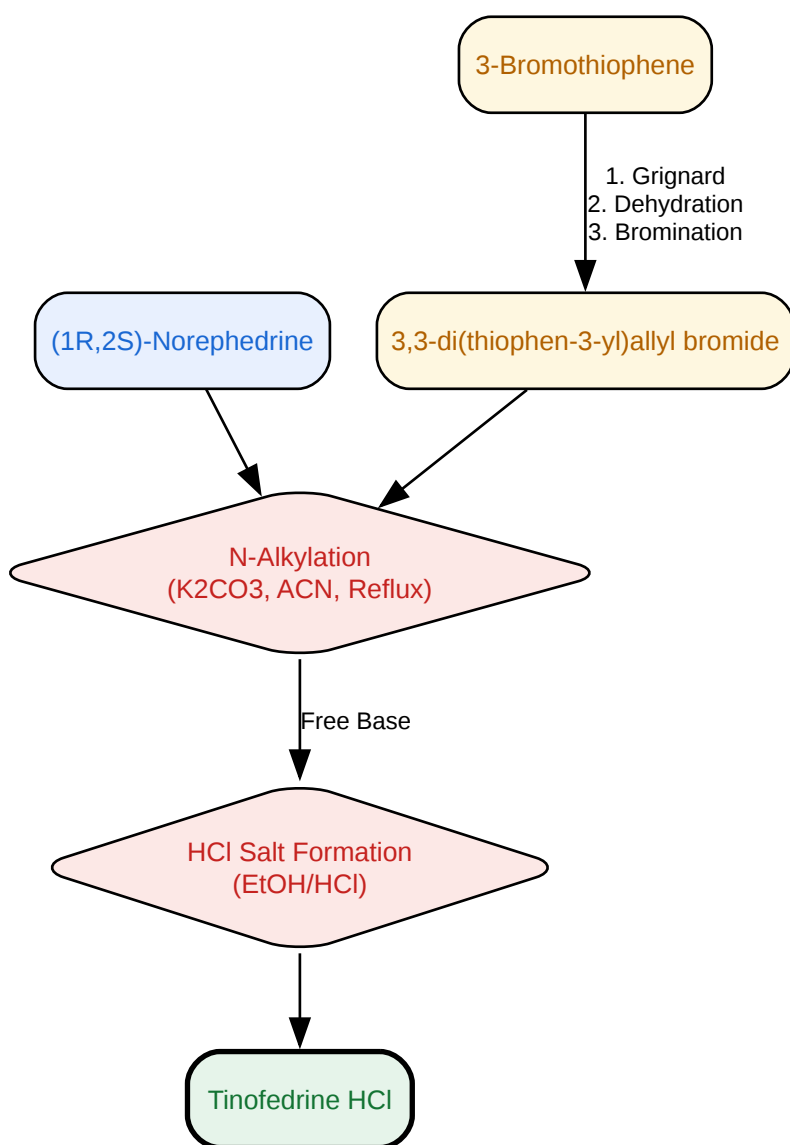


Figure 2: Convergent synthetic pathway for Tinofedrine Hydrochloride.

[Click to download full resolution via product page](#)

Analytical Characterization

Recommended HPLC Protocol

Note: Due to the lack of a standardized pharmacopeial monograph, the following protocol is designed based on the molecule's specific chemotype (Lipophilic Amine).

- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 5 μ m.
- Mobile Phase A: 20 mM Potassium Phosphate Buffer, pH 3.0 (suppresses silanol activity).
- Mobile Phase B: Acetonitrile (High elution strength required for thiophenes).
- Gradient:
 - 0-2 min: 20% B
 - 2-15 min: Linear ramp to 80% B
 - 15-20 min: Hold 80% B
- Flow Rate: 1.0 mL/min.[\[6\]](#)[\[7\]](#)
- Detection: UV @ 235 nm (Thiophene absorption max) and 254 nm.
- Temperature: 30°C.

Spectroscopic Identification

- IR Spectrum: Characteristic peaks at $\sim 3300\text{ cm}^{-1}$ (OH/NH stretch), $\sim 1600\text{ cm}^{-1}$ (Aromatic C=C), and $\sim 700\text{ cm}^{-1}$ (Thiophene C-S stretch).
- Mass Spectrometry (ESI+): Parent ion $[M+H]^+$ at m/z 356.1.

Pharmacology & Mechanism of Action

Mechanism

Tinofedrine acts as a sympathomimetic agent with a unique profile. It stimulates beta-adrenergic receptors but with a selectivity that favors vasodilation (cerebral/coronary) over

cardiac chronotropy (heart rate).

- Positive Inotropy: Increases cardiac contractility.
- Vasodilation: Reduces peripheral vascular resistance, improving microcirculation.
- Metabolic Enhancement: Studies suggest improvement in cerebral glucose metabolism under hypoxic conditions.

Pharmacokinetics & Metabolism

Research indicates **Tinofedrine** undergoes extensive metabolism and enterohepatic circulation.[8]

- Absorption: Rapid absorption in dogs; moderate in rats.[8]
- Metabolism: N-dealkylation is a minor pathway. The major pathway involves conjugation (glucuronidation) of the alcohol group and biliary excretion.
- Excretion: Predominantly fecal (via bile) in rats and dogs.[8]

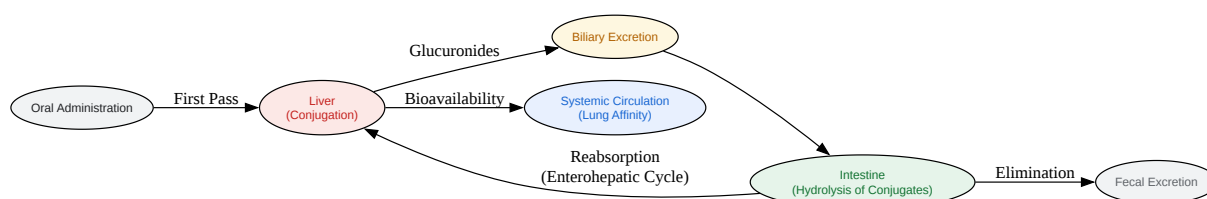


Figure 3: Pharmacokinetic disposition and enterohepatic circulation of Tinofedrine.

[Click to download full resolution via product page](#)

References

- Thiemer, K., et al. (1978). Pharmacological effect of **tinofedrine** on cerebral and peripheral hemodynamics in the dog. *Arzneimittelforschung*, 28(8), 1343-1354.
- Obermeier, K., et al. (1978). Studies on the pharmacokinetics and metabolism of **tinofedrine**. *Arzneimittelforschung*, 28(8), 1360-1367.
- Engel, J., von Schlichtegroll, A., & Sheldrick, W. S. (1982). Synthesis and absolute configuration of a **tinofedrine**-oxazolidine derivative. *Arzneimittelforschung*, 32(5), 475-477.
- PubChem Database. **Tinofedrine** Hydrochloride (CID 3039549). National Center for Biotechnology Information.
- MedKoo Biosciences. **Tinofedrine** HCl Product Data Sheet.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Novel process for synthesis of dinotefuran - Eureka | Patsnap [eureka.patsnap.com]
- 3. CN111217772A - Novel process for synthesizing dinotefuran - Google Patents [patents.google.com]
- 4. CN101570492B - Chemical method for synthesizing ephedrine - Google Patents [patents.google.com]
- 5. youtube.com [youtube.com]
- 6. ijcpa.in [ijcpa.in]
- 7. researchgate.net [researchgate.net]
- 8. [Studies on the pharmacokinetics and metabolism of tinofedrine] - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Tinofedrine Hydrochloride: Chemical Structure & Properties Guide]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1229409/docs#tinofedrine-hydrochloride-chemical-structure-properties-guide\]](https://www.benchchem.com/product/b1229409/docs#tinofedrine-hydrochloride-chemical-structure-properties-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)